

Technical Support Center: Mycoplasma Contamination in Virus Culture

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Compound of Interest

Compound Name: *Influenza virus-IN-1*

Cat. No.: *B15143253*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in dealing with Mycoplasma contamination in virus cultures.

Troubleshooting Guides

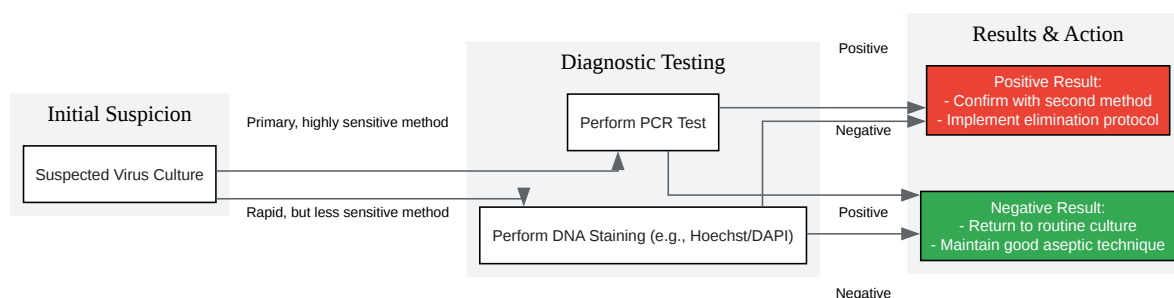
Issue: Suspected Mycoplasma Contamination

Initial Steps:

- **Quarantine:** Immediately isolate the suspected culture, along with any media and reagents used for it, to prevent cross-contamination.[\[1\]](#)
- **Visual Inspection (of cells, not media):** While Mycoplasma does not cause visible turbidity in the culture medium, it can sometimes induce subtle changes in cell morphology, such as reduced confluence, increased cell death, or a "dusty" appearance on the cell surface when viewed under a microscope.[\[2\]](#)
- **Cease Distribution:** Do not share the cell line or virus stock with other laboratories until its Mycoplasma status is confirmed.

Diagnostic Workflow:

The following diagram outlines a recommended workflow for diagnosing a suspected Mycoplasma contamination:



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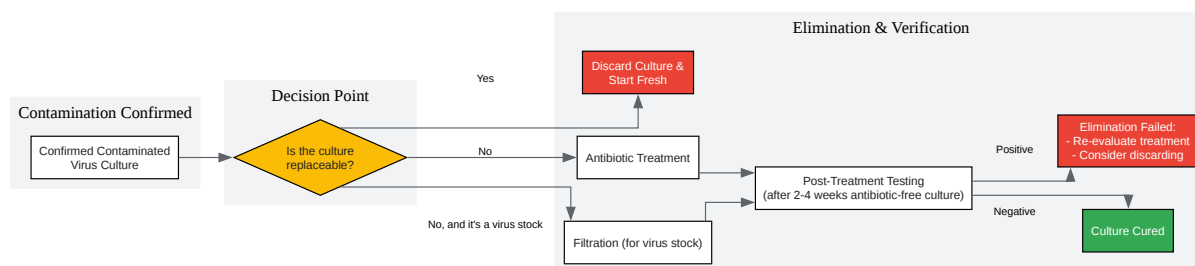
Caption: Diagnostic workflow for suspected Mycoplasma contamination.

Issue: Confirmed Mycoplasma Contamination - Elimination Strategies

Once Mycoplasma contamination is confirmed, researchers have several options. The primary recommendation is to discard the contaminated culture and start with a fresh, uncontaminated stock. However, if the culture is irreplaceable, the following elimination methods can be employed.

Elimination Workflow:

This diagram illustrates the decision-making process for eliminating Mycoplasma from a contaminated virus culture.



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References

- 1. 細胞培養中支原體の検測、予防和消除 [sigmaaldrich.com]
- 2. Method to Remove Mycoplasma Contamination from Virus Stocks | Technology Transfer [techtransfer.nih.gov]
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